

3-Pyridinesulfonic acid melting point and stability

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Compound of Interest

Compound Name: 3-Pyridinesulfonic acid

Cat. No.: B189471

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An In-depth Technical Guide to the Melting Point and Stability of **3-Pyridinesulfonic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting point and stability of **3-Pyridinesulfonic acid** (CAS 636-73-7), a key intermediate in the pharmaceutical industry. The information is compiled from various chemical and safety data sources to support research, development, and handling of this compound.

Physicochemical Properties

3-Pyridinesulfonic acid is a white to off-white crystalline powder.^[1] It is known for its high melting point, which is indicative of a stable molecular structure. Its solubility in water is a key property that facilitates its use in various chemical syntheses.

Melting Point

The melting point of **3-Pyridinesulfonic acid** is consistently reported to be above 300 °C, with several sources indicating decomposition at higher temperatures. This high melting point suggests strong intermolecular forces within the crystal lattice.

Table 1: Reported Melting Point of **3-Pyridinesulfonic Acid**

Parameter	Reported Value(s)	Source(s)
Melting Point	>300 °C	[2][3]
300 °C	[4]	
~350°C (decomposition)		
365-370 °C		

Stability Profile

3-Pyridinesulfonic acid is generally stable under normal temperature and pressure.[4] However, it exhibits sensitivity to light and is incompatible with certain classes of chemicals. Proper storage and handling are crucial to maintain its integrity.

Table 2: Stability and Incompatibility Data for **3-Pyridinesulfonic Acid**

Parameter	Information	Source(s)
Chemical Stability	Stable under normal temperatures and pressures.	[4]
Light Sensitivity	Light sensitive.	[4]
Incompatibilities	Strong oxidizing agents, acids, bases.	
Hazardous Decomposition Products	Nitrogen oxides, carbon monoxide, carbon dioxide, oxides of sulfur.	
Recommended Storage	Store in a cool, dry, well-ventilated area in a tightly closed container. Keep away from heat, sparks, and flame. Protect from light.	

Experimental Protocols

While specific experimental studies detailing the melting point and stability testing of **3-Pyridinesulfonic acid** are not readily available in published literature, standard methodologies for these determinations are well-established. The following protocols are based on general pharmacopeial and regulatory guidelines applicable to solid organic compounds.

Melting Point Determination (Capillary Method)

The capillary method is a standard procedure for determining the melting range of a crystalline solid.

Principle: A small, finely powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range from the point of initial melting (first appearance of liquid) to the point of complete melting (disappearance of all solid) is recorded.

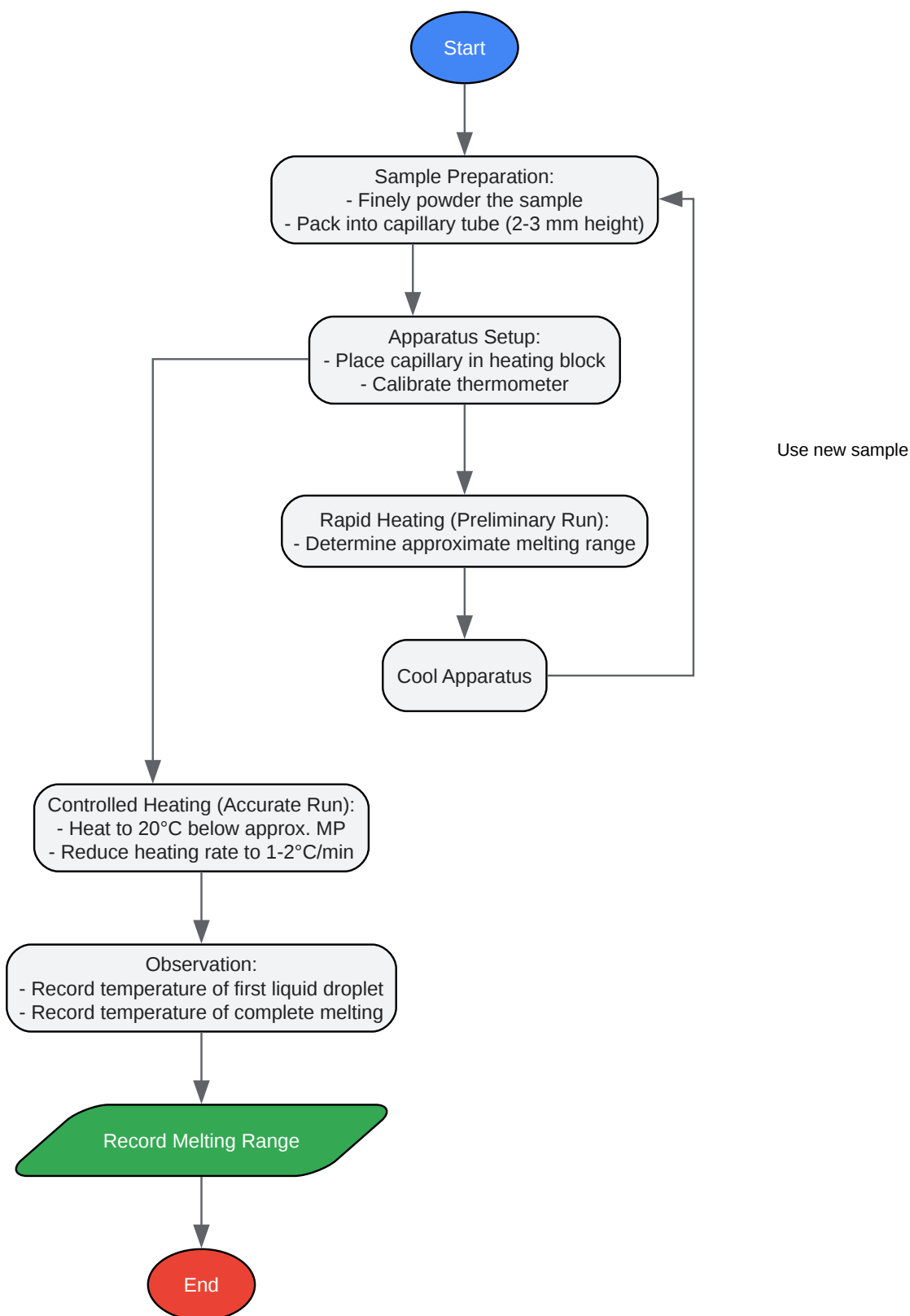
Apparatus:

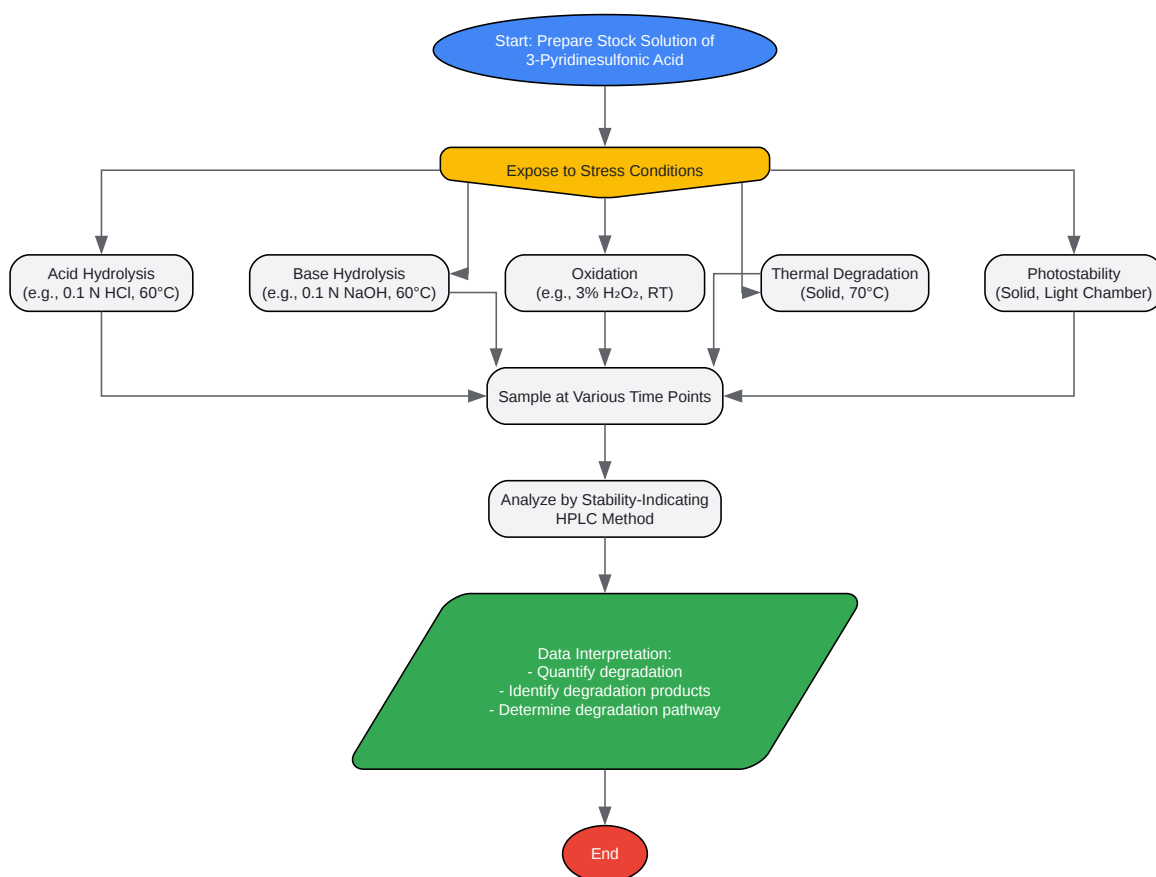
- Melting point apparatus with a heating block and temperature control.
- Calibrated thermometer or temperature probe.
- Glass capillary tubes (one end sealed).

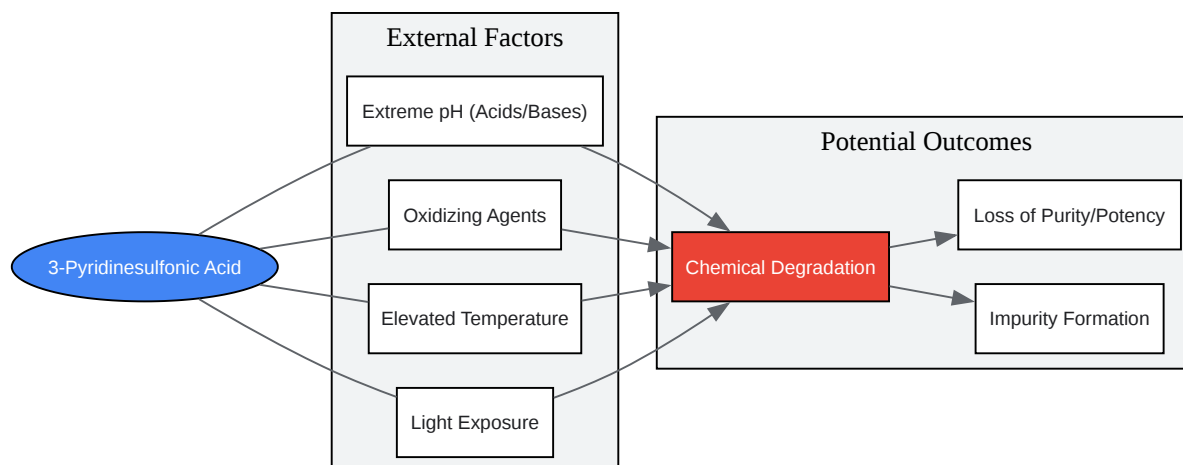
Procedure:

- **Sample Preparation:** A small amount of dry **3-Pyridinesulfonic acid** is finely powdered. The open end of a capillary tube is tapped into the powder to collect a small amount of the sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The packed capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The apparatus is heated at a steady and controlled rate. For an unknown sample, a preliminary rapid heating can determine an approximate melting range.
- **Determination:** For an accurate measurement, the heating rate is slowed to 1-2 °C per minute when the temperature is about 20 °C below the expected melting point.

- Observation: The sample is observed through a magnifying lens. The temperature at which the first droplet of liquid appears is recorded as the start of the melting range. The temperature at which the last solid particle melts is recorded as the end of the melting range.







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